

Personal protective equipment for handling 2-[(4-Bromophenoxy)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(4-Bromophenoxy)methyl]oxirane

Cat. No.: B1266661

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Essential Safety and Handling Guide for 2-[(4-Bromophenoxy)methyl]oxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-[(4-Bromophenoxy)methyl]oxirane** (CAS No. 2212-06-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

2-[(4-Bromophenoxy)methyl]oxirane is a hazardous substance that requires careful handling. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents the following hazards:

- Harmful if swallowed (Acute toxicity, oral).[\[1\]](#)
- Harmful in contact with skin (Acute toxicity, dermal).[\[1\]](#)
- Causes skin irritation.[\[1\]](#)

- Causes serious eye irritation.[1]

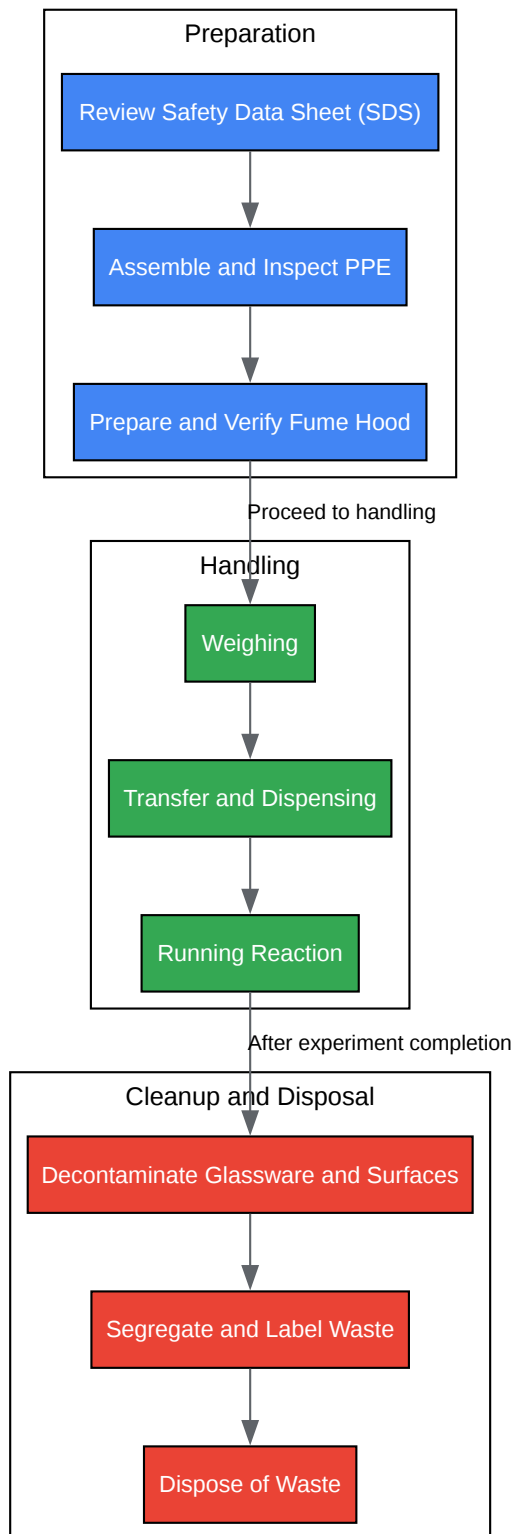
To mitigate these risks, the following personal protective equipment is mandatory.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile, Neoprene, or Butyl rubber gloves are recommended. Ensure gloves are regularly inspected for signs of degradation or puncture.
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles are required. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a risk of splashing.
Skin and Body Protection	Laboratory coat and chemical-resistant apron	A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemical-resistant apron over the lab coat is necessary.
Respiratory Protection	Air-purifying respirator	Use a NIOSH-approved respirator with an organic vapor cartridge if working outside of a certified chemical fume hood or if aerosolization is possible.

Operational Plan for Safe Handling

A systematic approach is crucial when working with **2-[(4-Bromophenoxy)methyl]oxirane**. The following workflow outlines the key steps for safe handling from preparation to post-experiment cleanup.

Workflow for Safe Handling of 2-[(4-Bromophenoxy)methyl]oxirane

[Click to download full resolution via product page](#)Safe handling workflow for **2-[(4-Bromophenoxy)methyl]oxirane**.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before commencing any work.
 - Assemble all required PPE as specified in the table above and inspect for any damage.
 - Ensure the chemical fume hood is functioning correctly and the work area is clean and uncluttered.
- Handling:
 - Weighing: Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure to avoid inhalation of any dust particles.
 - Transferring: Use a spatula or other appropriate tool to transfer the solid material. Avoid scooping in a manner that generates dust. When transferring to a solution, add the compound slowly to prevent splashing.
 - Reaction Setup: All manipulations, including the setup of reaction apparatus, should be performed within the fume hood. Keep all containers sealed when not in use.
- Cleanup:
 - Decontamination: Decontaminate all glassware and surfaces that have come into contact with the chemical. Use an appropriate solvent (e.g., acetone, ethanol) followed by soap and water.
 - Spill Management: In the event of a spill, evacuate the immediate area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

Disposal Plan

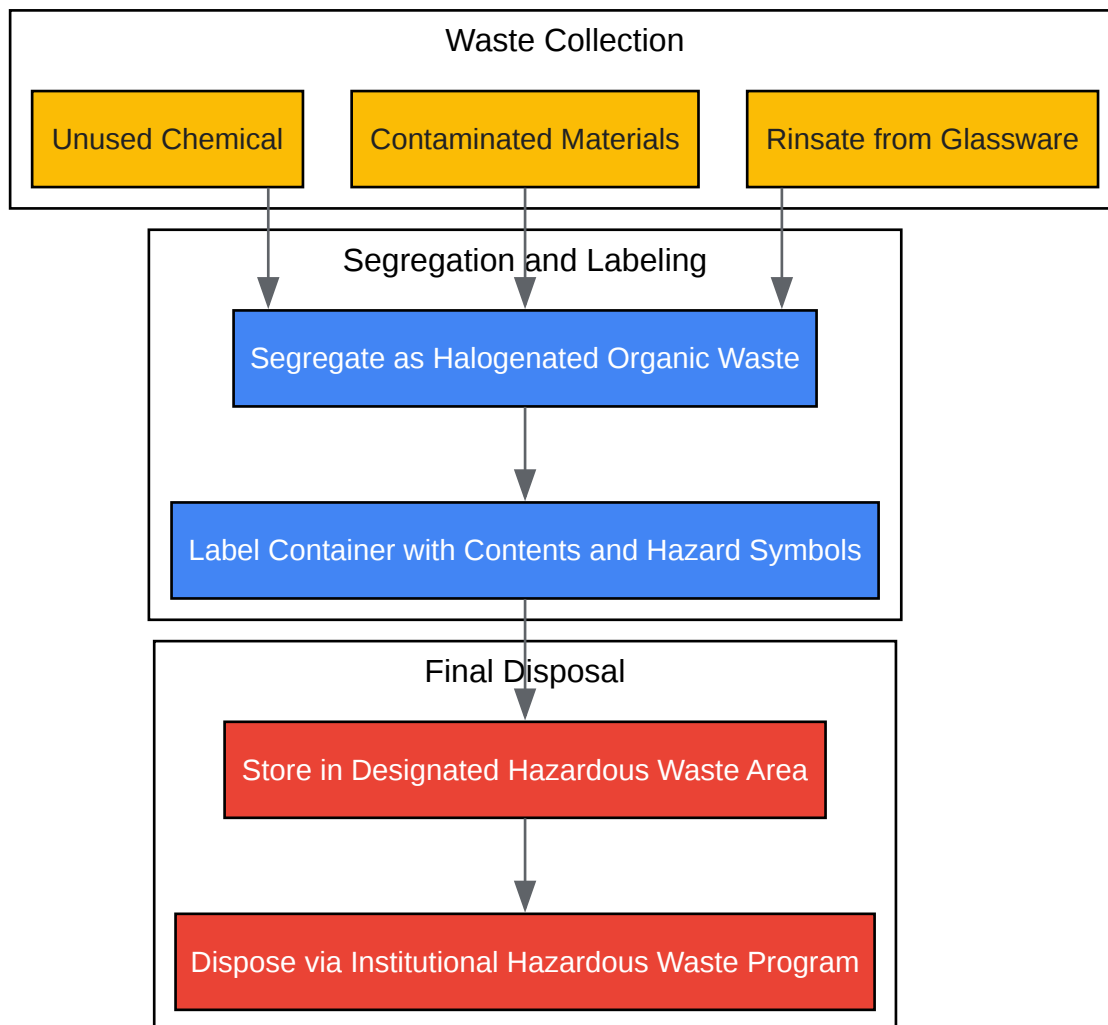
Proper disposal of **2-[(4-Bromophenoxy)methyl]oxirane** and associated contaminated materials is essential to prevent environmental contamination and ensure regulatory

compliance.

Waste Stream	Disposal Procedure
Unused or Excess Chemical	Collect in a clearly labeled, sealed container. Dispose of as halogenated organic waste through your institution's hazardous waste management program.
Contaminated Labware (e.g., gloves, weighing paper, absorbent pads)	Place in a designated, sealed hazardous waste bag or container. Label clearly as "Halogenated Organic Waste."
Empty Containers	Triple rinse with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of according to institutional guidelines.

Disposal Workflow

Disposal Workflow for 2-[(4-Bromophenoxy)methyl]oxirane



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References

- 1. 2-[(4-Bromophenoxy)methyl]oxirane | C₉H₉BrO₂ | CID 102766 - PubChem [pubchem.ncbi.nlm.nih.gov]

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